

Spectroscopic Analysis of N-Tosylhydroxy-L-prolinol: A Technical Overview

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Compound of Interest

Compound Name: *N-Tosylhydroxy-L-prolinol*

Cat. No.: *B15549513*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a framework for the spectroscopic characterization of **N-Tosylhydroxy-L-prolinol**, a chiral intermediate significant in pharmaceutical synthesis. While a complete, unified dataset for **N-Tosylhydroxy-L-prolinol** is not readily available in published literature, this document outlines the expected spectroscopic data based on the analysis of its structural components and related molecules. It also details the standard experimental protocols for acquiring such data.

Molecular Structure and Expected Spectroscopic Features

N-Tosylhydroxy-L-prolinol, systematically named ((2S,4R)-4-hydroxy-1-tosylpyrrolidin-2-yl)methanol, possesses several key functional groups that give rise to characteristic spectroscopic signals: a tosyl group, a pyrrolidine ring, a primary alcohol, and a secondary alcohol.

Structure:

Spectroscopic Data Summary

The following tables present predicted and plausible spectroscopic data for **N-Tosylhydroxy-L-prolinol**. This data is compiled from spectral information for structurally related compounds and general principles of spectroscopy.

Table 1: Nuclear Magnetic Resonance (NMR) Data

¹H NMR (Proton NMR)

Proton Assignment	Expected Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
Tosyl-CH ₃	~ 2.4	Singlet	-
Aromatic-H (ortho to SO ₂)	~ 7.8	Doublet	~ 8
Aromatic-H (meta to SO ₂)	~ 7.4	Doublet	~ 8
H-2 (pyrrolidine)	3.8 - 4.0	Multiplet	-
H-4 (pyrrolidine)	4.3 - 4.5	Multiplet	-
H-5 (pyrrolidine)	3.2 - 3.6	Multiplet	-
CH ₂ OH (exocyclic)	3.5 - 3.8	Multiplet	-
Pyrrolidine Ring CH ₂	1.8 - 2.2	Multiplet	-
OH (hydroxyls)	Broad singlet	-	-

¹³C NMR (Carbon NMR)

Carbon Assignment	Expected Chemical Shift (δ , ppm)
Tosyl-CH ₃	~ 21
Tosyl-C (ipso)	~ 145
Tosyl-C (aromatic)	127 - 130
Tosyl-C (para)	~ 135
C-2 (pyrrolidine)	~ 60 - 65
C-4 (pyrrolidine)	~ 70 - 75
C-5 (pyrrolidine)	~ 50 - 55
C-3 (pyrrolidine)	~ 35 - 40
CH ₂ OH (exocyclic)	~ 60 - 65

Table 2: Infrared (IR) Spectroscopy Data

Functional Group	Expected Absorption Frequency (cm ⁻¹)	Intensity
O-H Stretch (alcohols)	3500 - 3200	Strong, Broad
C-H Stretch (aromatic)	3100 - 3000	Medium
C-H Stretch (aliphatic)	3000 - 2850	Medium
S=O Stretch (sulfonyl)	1350 - 1300 and 1170 - 1150	Strong
C-N Stretch	1200 - 1020	Medium
C-O Stretch (alcohols)	1260 - 1000	Strong

Table 3: Mass Spectrometry (MS) Data

Ion	Expected m/z Ratio	Notes
$[M+H]^+$	286.1057	Calculated for $C_{12}H_{18}NO_4S^+$
$[M+Na]^+$	308.0876	Calculated for $C_{12}H_{17}NNaO_4S^+$
$[M-H_2O+H]^+$	268.1	Loss of water
$[M-CH_2OH+H]^+$	255.1	Loss of hydroxymethyl group
$[C_7H_7SO_2]^+$	155.0	Tosyl fragment
$[C_7H_7]^+$	91.0	Tropylium ion from tosyl group

Experimental Protocols

Detailed methodologies for the key spectroscopic techniques are provided below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- **Sample Preparation:** Dissolve 5-10 mg of **N-Tosylhydroxy-L-prolinol** in approximately 0.6 mL of a deuterated solvent (e.g., $CDCl_3$, $DMSO-d_6$, or MeOD).
- **Instrumentation:** Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) equipped with a standard probe.
- **1H NMR Acquisition:**
 - Acquire a one-dimensional proton spectrum.
 - Typical parameters: 16-32 scans, spectral width of 12-16 ppm, relaxation delay of 1-2 seconds.
 - Process the data with Fourier transformation, phase correction, and baseline correction.
 - Reference the spectrum to the residual solvent peak or an internal standard (e.g., TMS).
- **^{13}C NMR Acquisition:**

- Acquire a one-dimensional carbon spectrum with proton decoupling.
- Typical parameters: 1024 or more scans, spectral width of 200-250 ppm.
- Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

- Sample Preparation:
 - Attenuated Total Reflectance (ATR): Place a small amount of the solid sample directly on the ATR crystal.
 - KBr Pellet: Mix ~1 mg of the sample with ~100 mg of dry KBr powder. Grind the mixture to a fine powder and press it into a transparent pellet using a hydraulic press.
- Instrumentation: Use a Fourier-transform infrared (FTIR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of the empty sample compartment or the pure KBr pellet.
 - Record the sample spectrum over a range of 4000-400 cm^{-1} .
 - Typically, 16-32 scans are co-added to improve the signal-to-noise ratio.
 - The final spectrum is presented as transmittance or absorbance versus wavenumber (cm^{-1}).

Mass Spectrometry (MS)

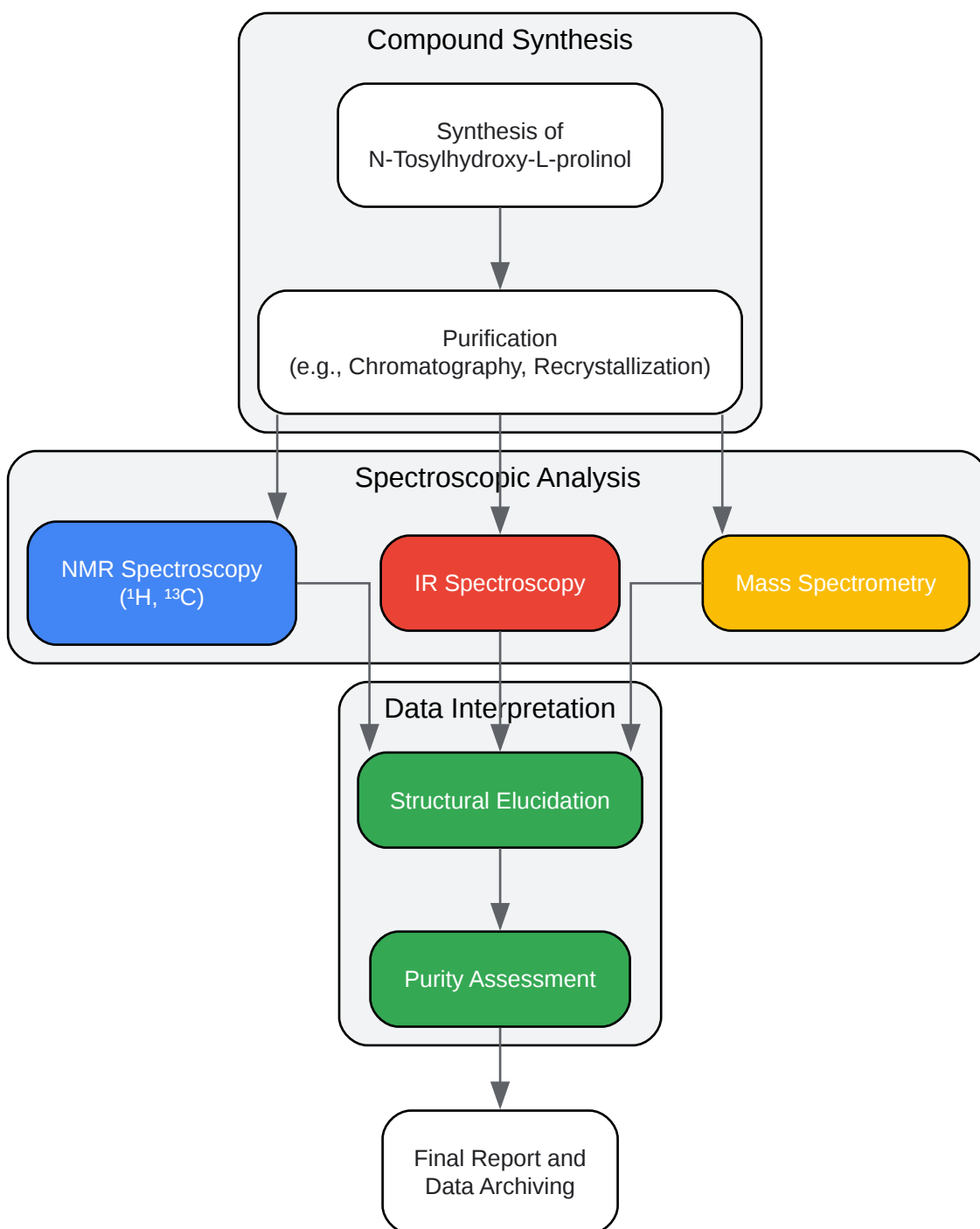
- Sample Preparation: Dissolve a small amount of the sample (e.g., 1 mg/mL) in a suitable solvent (e.g., methanol, acetonitrile, or a mixture with water).
- Instrumentation: Employ a high-resolution mass spectrometer (HRMS), such as a time-of-flight (TOF) or Orbitrap instrument, coupled with an appropriate ionization source.
- Ionization: Electrospray ionization (ESI) is a common and suitable technique for this molecule. Operate in positive ion mode to detect protonated molecules ($[\text{M}+\text{H}]^+$) and other

adducts.

- Data Acquisition:
 - Introduce the sample solution into the ion source via direct infusion or through a liquid chromatography (LC) system.
 - Acquire mass spectra over a relevant m/z range (e.g., 50-500).
 - For structural elucidation, perform tandem mass spectrometry (MS/MS) on the precursor ion of interest to obtain fragmentation patterns.

Visualized Workflow

The following diagram illustrates the general workflow for the spectroscopic analysis of a synthesized chemical compound like **N-Tosylhydroxy-L-prolinol**.



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General workflow for spectroscopic analysis.

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